

Application Notes and Protocols: Palmitoleyl Palmitate in Novel Cosmetic and Dermatological Formulations

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Compound of Interest

Compound Name: *Palmitoleyl palmitate*

Cat. No.: *B15549507*

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Introduction

Palmitoleyl palmitate is a wax ester formed from the esterification of palmitoleic acid and palmitic acid. While direct research on this specific ester is limited, its constituent fatty acids are well-characterized for their significant roles in skin biology and cosmetic science. Palmitic acid is a saturated fatty acid naturally present in the skin's lipid barrier, serving as an emollient and texture enhancer in formulations.[1][2][3] Palmitoleic acid, an omega-7 monounsaturated fatty acid, has demonstrated capabilities in improving skin barrier function, hydration, and exhibiting anti-inflammatory properties.[4][5][6][7] As a wax ester, **palmitoleyl palmitate** is anticipated to function as an effective emollient, contribute to the structural integrity of topical formulations, and support the skin's natural barrier.[8][9]

These application notes provide a theoretical and practical framework for the utilization of **Palmitoleyl palmitate** in the development of innovative cosmetic and dermatological products, based on the known benefits of its components and the functional class of wax esters.

Physicochemical Properties and Formulation Characteristics

Palmitoleyl palmitate is a lipid-soluble ingredient suitable for the oil phase of emulsions. Its properties as a wax ester suggest it can enhance the viscosity and stability of creams and lotions, while providing a non-greasy, smooth feel upon application.[10][11][12]

Table 1: Predicted Physicochemical and Formulation Data for **Palmitoleyl Palmitate**

Property	Predicted Value/Characteristic	Source/Rationale
INCI Name	Palmitoleyl Palmitate	Based on chemical structure
Chemical Formula	C32H62O2	[13]
Molecular Weight	478.8 g/mol	[13]
Appearance	Waxy solid at room temperature	Inferred from wax ester properties[9]
Solubility	Soluble in oils and organic solvents; Insoluble in water	General property of wax esters[12]
Melting Point	Estimated to be above 40°C	Inferred from wax ester properties[12]
Recommended Use Level	1-20%	Inferred from use levels of similar fatty acids and esters[3]
Function in Formulation	Emollient, Thickening Agent, Occlusive Agent, Texture Enhancer	Based on properties of wax esters and palmitic acid[3][8][11]
Compatibility	Compatible with most cosmetic oils, butters, and silicones	General formulation knowledge

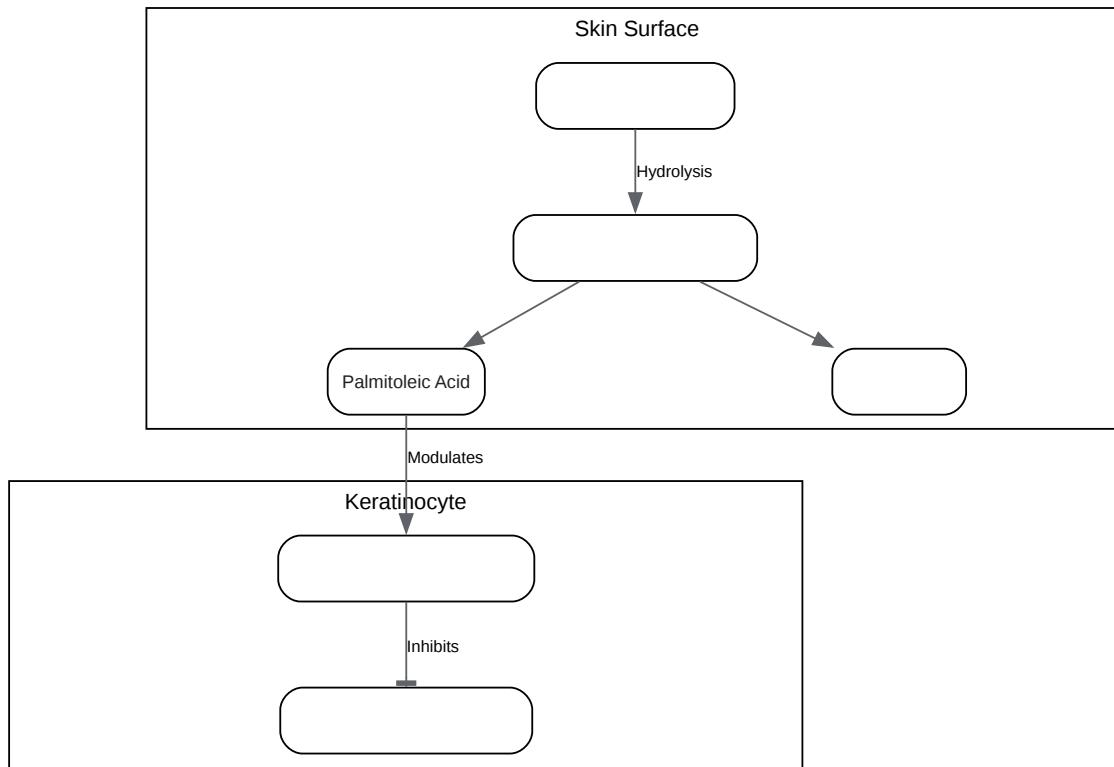
Proposed Mechanisms of Action and Dermatological Benefits

The dermatological benefits of **Palmitoleyl palmitate** are hypothesized based on the known activities of palmitoleic acid and palmitic acid, and the functional role of wax esters in skin care.

1. Enhancement of Skin Barrier Function: Palmitic acid is a key component of the skin's natural lipid barrier.^[2] Palmitoleic acid also contributes to the integrity of skin cell membranes.^[4] As a wax ester, **Palmitoleyl palmitate** can form a protective, semi-occlusive layer on the skin, reducing transepidermal water loss (TEWL) and protecting against environmental aggressors.^{[8][11]}
2. Moisturization and Emollience: **Palmitoleyl palmitate** is expected to act as an excellent emollient, softening and smoothing the skin's surface.^{[3][14]} Its ability to lock in moisture helps to improve skin hydration and alleviate dryness.^[10]
3. Anti-inflammatory and Wound Healing Support: Palmitoleic acid has been shown to possess anti-inflammatory properties and may accelerate wound healing.^[7] Topical application of formulations containing **Palmitoleyl palmitate** could therefore help to soothe irritated skin and support the natural repair processes.
4. Improvement of Formulation Aesthetics: As a wax ester, **Palmitoleyl palmitate** can improve the texture and spreadability of creams and lotions, providing a silky, non-greasy skin feel.^{[15][16][17]}

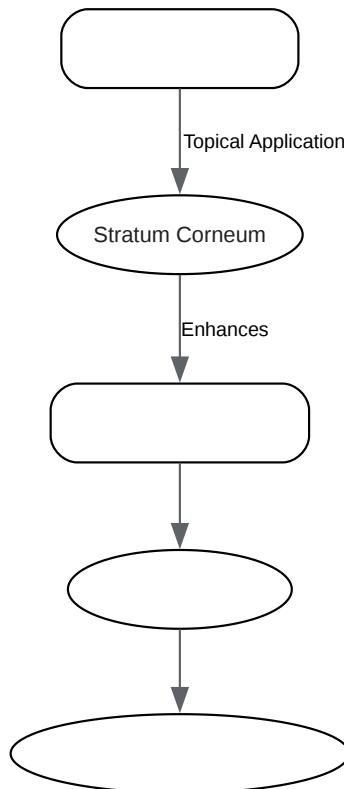
Signaling Pathway Visualization

Based on existing research on palmitic and palmitoleic acids, the following diagrams illustrate potential signaling pathways influenced by the topical application of **Palmitoleyl palmitate**.



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Caption: Proposed enzymatic breakdown of **Palmitoleyl palmitate** and subsequent anti-inflammatory action.



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